

An In-depth Technical Guide to the Isomers of Hydroxybenzenesulfonic Acid

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Compound of Interest

Compound Name: 4-Hydroxybenzenesulfonic acid

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This technical guide provides a comprehensive overview of the ortho, meta, and para isomers of hydroxybenzenesulfonic acid, also known as phenolsulfonic acid. It covers their core physicochemical properties, detailed experimental protocols for synthesis and analysis, and their roles as versatile chemical intermediates.

Introduction to Hydroxybenzenesulfonic Acid Isomers

Hydroxybenzenesulfonic acid ($C_6H_6O_4S$) is an aromatic organic compound that plays a significant role as an intermediate in the synthesis of pharmaceuticals, dyes, and specialty polymers.^[1] The relative positions of the hydroxyl (-OH) and sulfonic acid (-SO₃H) groups on the benzene ring give rise to three distinct structural isomers:

- 2-hydroxybenzenesulfonic acid (ortho-isomer)
- 3-hydroxybenzenesulfonic acid (meta-isomer)
- **4-hydroxybenzenesulfonic acid** (para-isomer)

The positioning of these functional groups significantly influences the chemical and physical properties of each isomer, dictating their synthesis, stability, and applications.^[1] Commercial phenolsulfonic acid is often supplied as a mixture of the ortho and para isomers.^{[2][3]}

Physicochemical Properties

The properties of the hydroxybenzenesulfonic acid isomers are summarized in the tables below for clear comparison. Data for the meta-isomer is less common in literature as it is not the primary product of direct phenol sulfonation.

Table 1: General and Physical Properties of Hydroxybenzenesulfonic Acid Isomers

Property	2-Hydroxybenzenesulfonic Acid (ortho)	3-Hydroxybenzenesulfonic Acid (meta)	4-Hydroxybenzenesulfonic Acid (para)
Synonyms	o-Phenolsulfonic acid	m-Phenolsulfonic acid	p-Phenolsulfonic acid, Sulfocarboic acid[4]
CAS Number	609-46-1	585-38-6[5]	98-67-9[6]
Molecular Formula	C ₆ H ₆ O ₄ S	C ₆ H ₆ O ₄ S[5]	C ₆ H ₆ O ₄ S[6]
Molecular Weight	174.18 g/mol	174.18 g/mol [5]	174.17 g/mol [4]
Appearance	Yellowish liquid (often in mixture)[3]	Not widely reported	White to light yellow crystalline solid[6]
Melting Point	145 °C (decomposes)	N/A	52 °C (decomposes) [4]
Boiling Point	~275 °C (estimate)	N/A	~275 °C (estimate)[4]
Solubility	Miscible with water and alcohol	Soluble in water	Soluble in water and alcohol[1][4]
Density	~1.38 g/cm ³ (estimate)	~1.57 g/cm ³ [5]	~1.34 g/mL at 25 °C[4]

Table 2: Chemical and Spectroscopic Properties of Hydroxybenzenesulfonic Acid Isomers

Property	2-Hydroxybenzenesulfonic Acid (ortho)	3-Hydroxybenzenesulfonic Acid (meta)	4-Hydroxybenzenesulfonic Acid (para)
IUPAC Name	2-hydroxybenzenesulfonic acid	3-hydroxybenzenesulfonic acid[5]	4-hydroxybenzenesulfonic acid
pKa	-0.60 (Predicted)	Not widely reported	9.11 (at 25 °C)[4]
LogP	1.72 (Predicted)	1.72 (Predicted)[5]	0.41 (at 25 °C)[4]
Canonical SMILES	<chem>C1=CC=C(C(=C1)O)S(=O)(=O)O</chem>	<chem>C1=CC(=CC(=C1)S(=O)(=O)O)O[7]</chem>	<chem>C1=CC(=CC=C1O)S(=O)(=O)O</chem>
InChI Key	IULJSGIJJZZUMF-UHFFFAOYSA-N	ZCLXQTGLKVQKFD-UHFFFAOYSA-N[7]	FEPBITJSIHRMRT-UHFFFAOYSA-N[6]

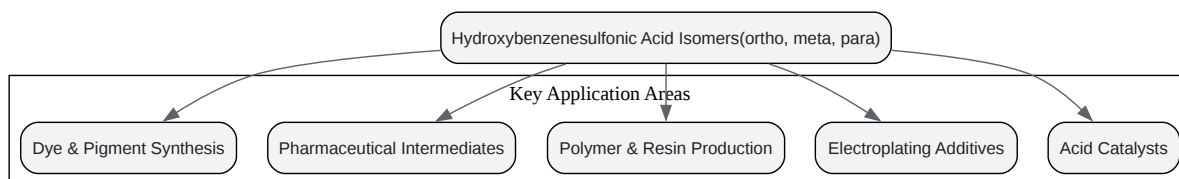
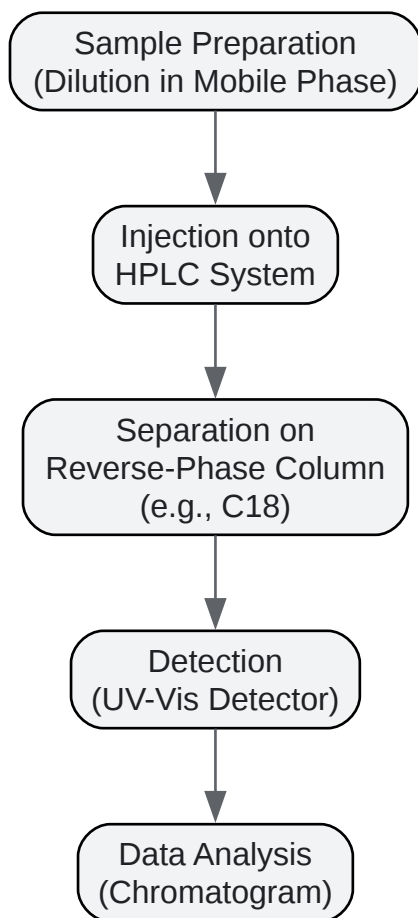
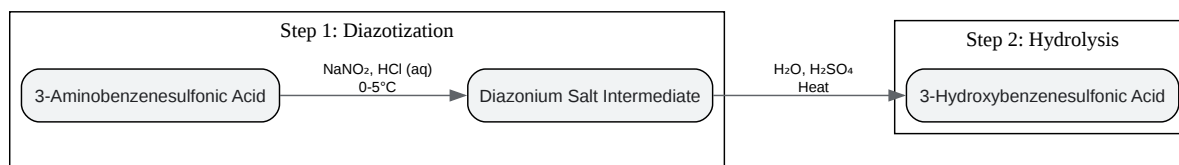
Synthesis of Isomers: Experimental Protocols

The primary method for industrial synthesis is the direct sulfonation of phenol, which yields a mixture of ortho and para isomers. The formation of the meta isomer requires a different synthetic strategy.

Synthesis of ortho- and para-Hydroxybenzenesulfonic Acid via Sulfonation of Phenol

The sulfonation of phenol is a classic example of a reaction under kinetic versus thermodynamic control.[8] The ratio of ortho to para isomers is highly dependent on the reaction temperature.[8]

- **Kinetic Control (Low Temperature):** At lower temperatures (e.g., 25°C), the reaction is under kinetic control, and the faster-forming ortho-isomer is the major product.[8][9]
- **Thermodynamic Control (High Temperature):** At higher temperatures (e.g., 100°C), the sulfonation becomes reversible. This allows the initially formed ortho-isomer to revert to phenol and then reform as the more thermodynamically stable para-isomer, which becomes the major product.[7][8][9]



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